

Technical Guide: NMR Characterization of 4-Hydroxycyclohexane-1-carboxamide

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide

CAS No.: 19556-97-9

Cat. No.: B2976100

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Executive Summary

4-Hydroxycyclohexane-1-carboxamide (4-HCCA) represents a critical scaffold in medicinal chemistry, often serving as a polar pharmacophore or a metabolic handle in drug candidates. Its characterization is complicated by the existence of cis and trans diastereomers, which exhibit distinct pharmacological profiles and physical properties.

This guide provides a rigorous framework for distinguishing these isomers using ^1H and ^{13}C NMR spectroscopy. By leveraging the Karplus relationship and substituent-induced chemical shift effects, we establish a self-validating protocol for structural assignment without the need for X-ray crystallography.

Stereochemical Analysis & Conformation

Before interpreting spectra, one must understand the conformational dynamics. The cyclohexane ring exists predominantly in a chair conformation.

- Trans-Isomer (Thermodynamic Product):

- The 1,4-disubstitution allows both the hydroxyl (-OH) and carboxamide (-CONH₂) groups to occupy equatorial positions simultaneously.
- Proton Geometry: The methine protons at C1 and C4 are both axial ().
- Stability: This is generally the more stable isomer ().
- Cis-Isomer (Kinetic/Less Stable):
 - One substituent must be axial while the other is equatorial.
 - Conformational Equilibrium: The molecule will rapidly flip between two chairs. However, the equilibrium shifts toward the conformer where the bulkier group (Carboxamide, A-value 1.4 kcal/mol) is equatorial, forcing the Hydroxyl group (A-value 0.9 kcal/mol) into the axial position.
 - Proton Geometry: H1 is likely axial (anti-periplanar to C2/C6), while H4 is equatorial.

Predicted ¹H NMR Data (500 MHz, DMSO-d₆)

The following data predicts the spectral signature for the thermodynamically stable **Trans-4-Hydroxycyclohexane-1-carboxamide**.

Spectral Assignment Table[1]

Position	Proton Type	(ppm)	Multiplicity	(Hz)	Interpretation Logic
NH-a	Amide	7.20	bs	-	H-bonded amide proton (variable).
NH-b	Amide	6.75	bs	-	Non-H-bonded amide proton.
OH	Hydroxyl	4.55	d	4.5	Doublet due to coupling with H4 (visible in DMSO).
H-4	Methine (-OH)	3.35	tt	11.0, 4.0	Diagnostic Peak. Axial proton. Large (11Hz) indicates coupling with H3/H5.
H-1	Methine (-CO)	2.05	tt	12.0, 3.5	Axial proton. Upfield shift relative to H4 due to lower electronegativity of amide vs oxygen.
H-2/6 eq	Methylene	1.85	m	-	Equatorial protons are deshielded/downfield of axial partners.

H-3/5 eq	Methylene	1.78	m	-	Proximity to OH deshields slightly less than Carbonyl.
H-2/6 ax	Methylene	1.35	qd	12.5, 3.0	Large geminal and axial-axial splitting.
H-3/5 ax	Methylene	1.15	qd	12.5, 3.0	Shielded region of the cyclohexane ring.

Distinguishing Cis vs. Trans (The "Splitting" Rule)

The most reliable method to distinguish the isomers is the multiplicity of the H-4 proton (alpha to the hydroxyl).

- Trans-Isomer (H-4 is Axial):
 - Couples with H-3ax and H-5ax (Hz).
 - Couples with H-3eq and H-5eq (Hz).
 - Result: A wide Triplet of Triplets (tt) or broad multiplet with width Hz.
- Cis-Isomer (H-4 is Equatorial):
 - No large axial-axial coupling.

- Couples with H-3/5 (ax/eq) with smaller values (Hz).
- Result: A narrow Quintet or broad singlet with width Hz.

Predicted ¹³C NMR Data (125 MHz, DMSO-d6)

Due to the plane of symmetry passing through C1 and C4, the molecule exhibits only 5 unique carbon signals (plus solvent).

Carbon	Type	(ppm)	Notes
C=O	Carbonyl	177.5	Typical amide carbonyl range.
C-4	CH-OH	69.2	Deshielded by oxygen. Cis isomer typically shifts downfield (65 ppm) due to steric compression (-gauche effect).
C-1	CH-CO	43.5	Alpha to carbonyl.
C-2/6		29.8	Beta to amide.
C-3/5		34.5	Beta to hydroxyl.

Experimental Validation Protocol

To ensure high-fidelity data, the following workflow is recommended for sample preparation and acquisition.

Synthesis & Isolation (For Reference Standard)

If the standard is not available, generate it via ammonolysis of the methyl ester.

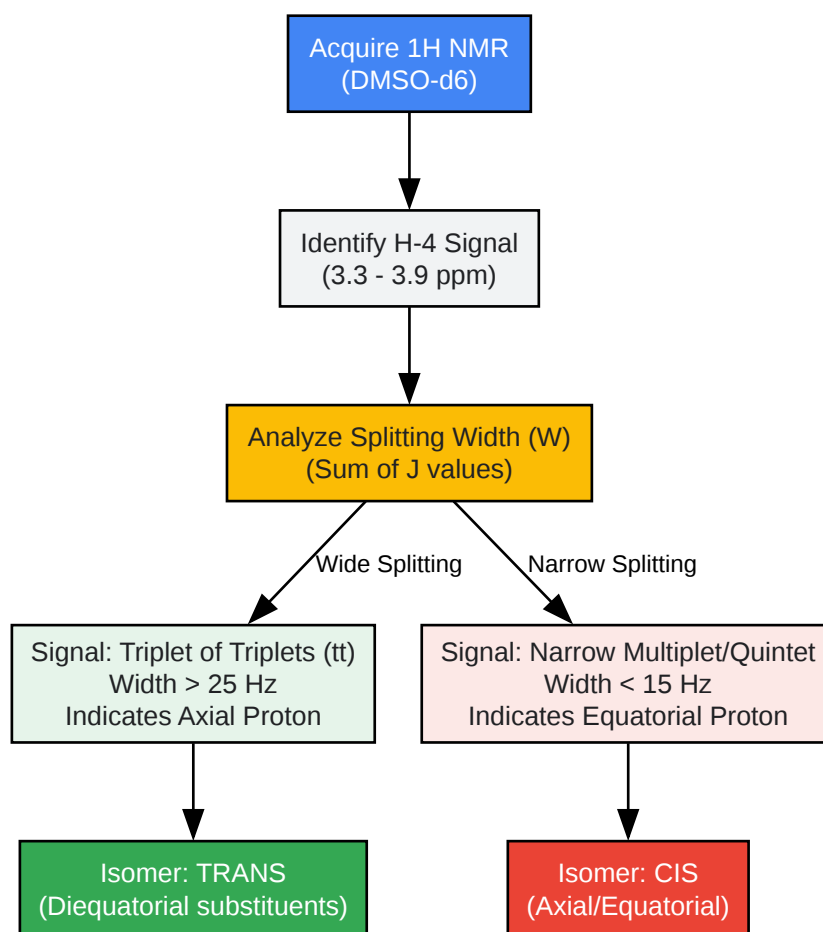
- Starting Material: Methyl 4-hydroxycyclohexanecarboxylate (mixed isomers).
- Reaction: Dissolve in 7N
in MeOH. Stir at RT for 18h.
- Workup: Concentrate in vacuo.
- Purification: Recrystallize from EtOAc/Hexanes. The trans isomer is less soluble and typically crystallizes first.

NMR Acquisition Parameters

- Solvent: DMSO-d₆ (Preferred over
to visualize the OH proton coupling and prevent amide aggregation).
- Concentration: 10-15 mg in 0.6 mL solvent.
- Pulse Sequence:
 - Standard 1H (zg30).
 - D₂O Shake: Run a second spectrum after adding 1 drop of
to confirm exchangeable protons (OH, NH₂ will disappear).

Logic of Assignment (Decision Tree)

The following diagram illustrates the logical flow for determining the stereochemistry of the sample based on the H-4 splitting pattern.



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Caption: Decision tree for stereochemical assignment of 4-HCCA using H-4 proton multiplicity.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.
- Hesse, M., Meier, H., & Zeeh, B. (2008). Spectroscopic Methods in Organic Chemistry. Thieme. (Source for cyclohexane substituent effects).
- National Institute of Standards and Technology (NIST). (n.d.). Cyclohexanecarboxamide 1H NMR. NIST Chemistry WebBook. Retrieved October 24, 2023, from [\[Link\]](#) (Base scaffold spectral data).
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